

# Efficacy of Furilazole in Combination with Chloroacetamide Herbicides: A Comparative Guide

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This guide provides an objective comparison of the efficacy of the safener **furilazole** when used in combination with chloroacetamide herbicides, specifically focusing on its ability to mitigate herbicide injury to corn. The information presented is supported by experimental data and detailed methodologies to aid in research and development.

## **Mitigating Herbicide Injury in Corn**

**Furilazole** is a commercially used herbicide safener that protects corn from injury caused by chloroacetamide herbicides, such as acetochlor. Its primary function is to enhance the metabolic detoxification of the herbicide within the corn plant, without compromising the herbicide's efficacy against target weed species.

### **Quantitative Data on Furilazole Efficacy**

The following table summarizes the effect of **furilazole** on corn inbreds treated with acetochlor. The data demonstrates the reduction in plant injury when the safener is included in the herbicide formulation.



Treatment	Application Rate	Corn Inbred	Plant Injury (%) 15 DAT	Plant Injury (%) 28 DAT
Acetochlor	3x registered rate	GL15	High	Moderate
Acetochlor + Furilazole	3x registered rate	GL15	Reduced	Minimal
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<sup>\*</sup>DAT: Days After Treatment. Data synthesized from a study on the response of inbred corn to acetamide herbicides[1]. The study noted that while safeners like **furilazole** reduced injury, they did not always eliminate it completely[1].

## **Experimental Protocols**

A detailed methodology for conducting herbicide efficacy and safener evaluation trials in corn is outlined below. This protocol is a synthesis of established practices in the field.

## Objective: To evaluate the efficacy of a herbicide with and without a safener on weed control and crop tolerance.

- 1. Experimental Design:
- Design: Randomized Complete Block Design (RCBD) with three to four replicates per treatment.
- Plot Size: Typically 10 by 40 feet.
- Crop: Corn (e.g., DeKalb 'DKC38-92' Roundup Ready).
- 2. Treatment Application:



- Application Method: A bicycle-type or backpack plot sprayer equipped with appropriate nozzles (e.g., 11002 Turbo TeeJet for pre-emergence, 11001 for post-emergence) is used to apply treatments to the center of the plots.
- Application Volume: Typically 17 gallons per acre (gpa) for pre-emergence (PRE) and 8.5 gpa for post-emergence (POST) applications at a pressure of 40 psi.

#### Treatments:

- Untreated Control (weedy check)
- Herbicide applied alone at the recommended rate and at 2x or 3x the recommended rate.
- Herbicide plus safener (e.g., furilazole) applied at the same herbicide rates.
- Hand-weeded control (weed-free check).

#### 3. Data Collection and Evaluation:

- Crop Injury: Visual ratings of crop injury (e.g., stunting, chlorosis, necrosis) are taken at regular intervals, such as 7, 14, 21, and 28 days after treatment (DAT). A scale of 0% (no injury) to 100% (plant death) is commonly used.
- Weed Control: Weed control is assessed visually for each weed species present in the plots at the same intervals as crop injury ratings. Efficacy is rated on a scale of 0% (no control) to 100% (complete control).
- Plant Population: Plant counts are taken after emergence and at the end of the season to assess any treatment effects on crop stand.
- Yield: At maturity, the center rows of each plot are harvested, and grain yield is determined and adjusted to a standard moisture content.

#### 4. Environmental Conditions:

 Soil characteristics (texture, organic matter, pH), air and soil temperature, relative humidity, wind speed and direction, and cloud cover are recorded at the time of application.



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## Visualizations Signaling Pathway of Furilazole Action

**Furilazole** enhances herbicide tolerance in corn by inducing the expression of genes encoding detoxification enzymes, primarily glutathione S-transferases (GSTs)[2][3][4]. These enzymes catalyze the conjugation of the herbicide molecule with glutathione, rendering it non-toxic to the plant. The resulting conjugate is then sequestered into the vacuole.



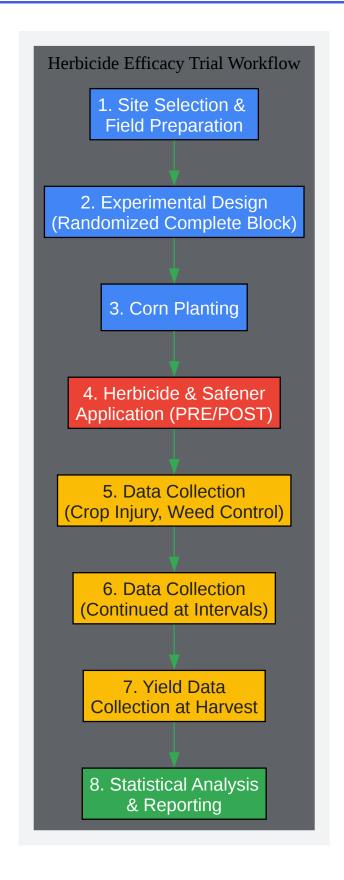
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Caption: Furilazole-induced herbicide detoxification pathway in a corn cell.

## **Experimental Workflow for Herbicide Efficacy Trial**

The following diagram illustrates the typical workflow for conducting a field trial to evaluate the efficacy of a herbicide and safener combination.





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Caption: A typical workflow for a field-based herbicide efficacy experiment.



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